

Personal protective equipment for handling RA839

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Compound of Interest

Compound Name: RA839

Cat. No.: B610400

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Essential Safety and Handling Guide for RA839

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate and essential safety protocols, operational guidelines, and disposal plans for the handling of **RA839**. **RA839** is a noncovalent small molecule binder to Keap1 and a selective activator of Nrf2 signaling, intended for research use only.^[1] Adherence to these procedures is critical for ensuring laboratory safety and maintaining experimental integrity.

Personal Protective Equipment (PPE)

Given that **RA839** is a solid powder, appropriate PPE is mandatory to prevent inhalation, skin, and eye contact. The following table summarizes the required PPE for handling **RA839**.

PPE Category	Specification	Rationale
Hand Protection	Double-layered, powder-free nitrile gloves.	Prevents dermal absorption and contamination. Double gloving provides an extra layer of protection.[2]
Eye and Face Protection	ANSI Z87.1-compliant safety glasses with side shields. A face shield should be worn over safety glasses when there is a risk of splashing.	Protects eyes from airborne powder and potential splashes during solution preparation.[3]
Respiratory Protection	An N95 or higher-rated respirator is required when handling the powder outside of a certified chemical fume hood.	Minimizes the risk of inhaling fine particles of the compound. [2]
Protective Clothing	A fully fastened laboratory coat, long pants, and closed-toe shoes. Consider Tyvek sleeves for added protection during extensive handling.	Protects skin from accidental contact with the chemical powder.[4][5]

Handling and Operational Procedures

Strict adherence to the following procedures is necessary to ensure the safe handling of **RA839** in a laboratory setting.

2.1. Designated Work Area

- All work with solid **RA839** must be conducted in a designated area within a certified chemical fume hood to minimize inhalation exposure.[5]
- The work surface should be lined with absorbent bench paper to contain any spills.

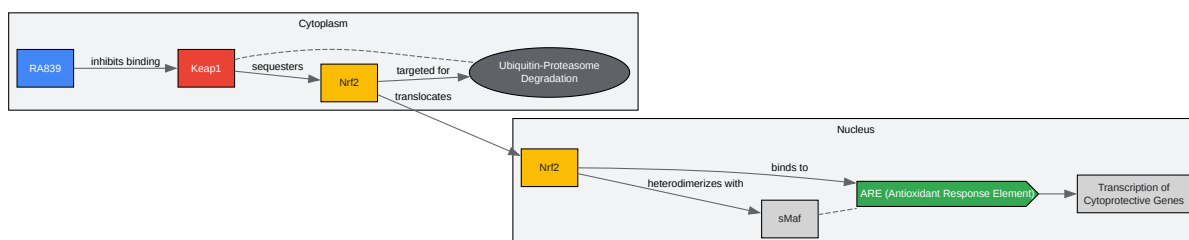
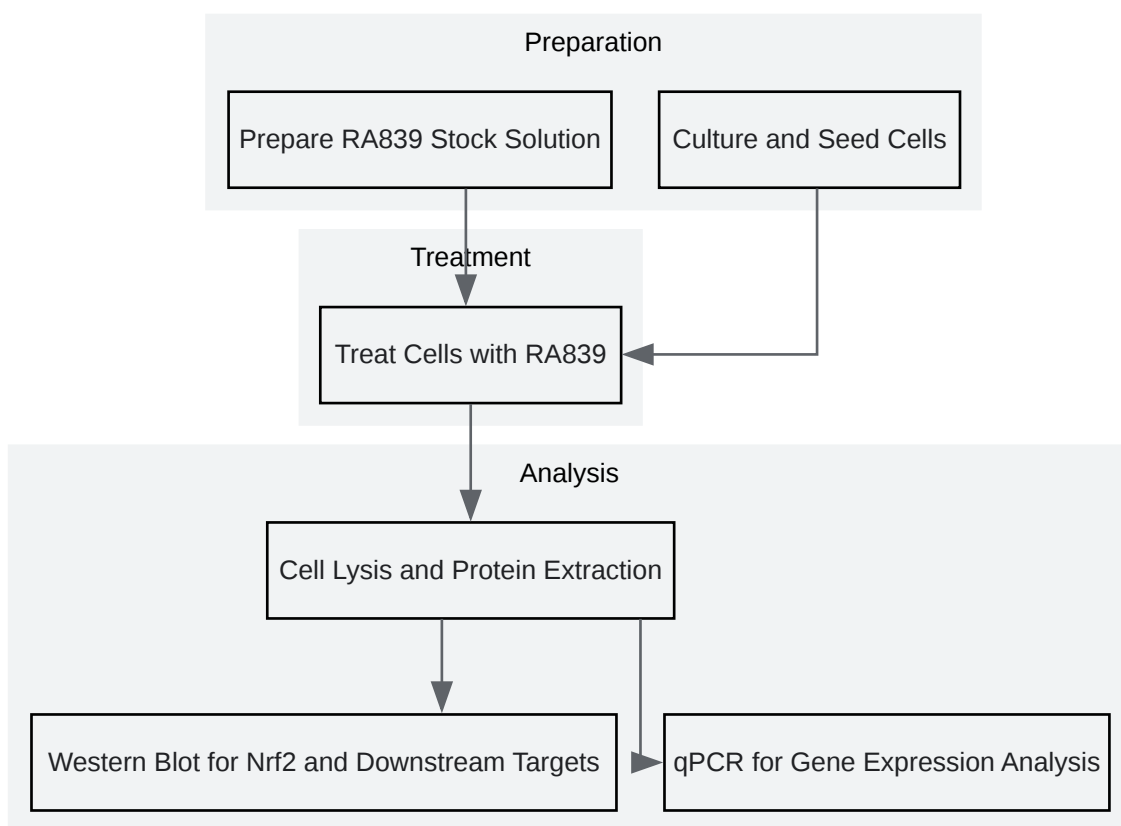
2.2. Weighing and Reconstitution

- Preparation: Before handling, ensure all necessary PPE is correctly worn.

- Weighing:
 - If possible, weigh the compound directly within the fume hood.
 - Alternatively, pre-tare a sealed container, add the powder inside the fume hood, and then weigh the sealed container outside the hood to minimize exposure.[\[5\]](#)
- Reconstitution:
 - Slowly add the desired solvent to the **RA839** powder to avoid aerosolization.
 - Cap the vial securely and vortex or sonicate as needed to ensure complete dissolution.

2.3. Experimental Workflow

The following diagram outlines a general experimental workflow for studying the effects of **RA839** on the Nrf2 signaling pathway.



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